

Sodium Octanoate: A Physicochemical & Functional Technical Guide

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Compound of Interest

Compound Name: Sodium octanoate

CAS No.: 1984-06-1

Cat. No.: B1260233

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Executive Summary

Sodium Octanoate (Sodium Caprylate, C8) is a medium-chain fatty acid salt that serves as a critical functional excipient in biopharmaceuticals. Unlike passive buffers, it acts as an active physicochemical modulator. Its amphiphilic structure allows it to function as a protein stabilizer (specifically for Albumin), a permeation enhancer for oral macromolecule delivery, and a selective precipitating agent in plasma fractionation.

This guide moves beyond basic datasheets to explore the mechanistic causality of these applications, providing researchers with self-validating protocols and authoritative grounding.

Physicochemical Characterization

Understanding the thermodynamic behavior of **Sodium Octanoate** is prerequisite to its application. As an amphiphile, its behavior changes drastically above its Critical Micelle Concentration (CMC).

Core Chemical Data

Property	Value	Context for Researchers
IUPAC Name	Sodium octanoate	Common: Sodium caprylate
CAS Number	1984-06-1	Verification key for regulatory filings
Molecular Weight	166.19 g/mol	Essential for molarity calculations
Solubility (Water)	> 50 mg/mL	Highly soluble; forms clear solutions
pKa (Acid)	~4.89	Effective buffering range is limited; use as salt
CMC (Water, 25°C)	350 – 400 mM	Critical: High CMC compared to C10 (Caprate). Micelles form only at high concentrations (~6% w/v).
Log P	~1.3 (Acid form)	Moderate lipophilicity; drives membrane interaction

The Amphiphilic Advantage

Sodium Octanoate possesses a short hydrophobic tail (C8) and a hydrophilic head.

- Below CMC: Monomers bind to hydrophobic pockets of proteins (e.g., Albumin), stabilizing them.
- Above CMC: Micelles act as detergents, potentially disrupting cell membranes (permeation enhancement) or solubilizing lipids.

Mechanism of Action: Protein Stabilization

The primary industrial use of **Sodium Octanoate** is the stabilization of Human Serum Albumin (HSA) during pasteurization (60°C for 10 hours) to inactivate viruses.

Mechanistic Pathway: The Sudlow Site Lock

Sodium Octanoate does not merely "buffer" the solution; it acts as a specific ligand.

- Binding: The C8 tail inserts into Sudlow Site II (Subdomain IIIA) of the albumin molecule.
- Energetic Stabilization: This binding increases the free energy required to unfold the protein ().
- Cross-Linking Effect: It acts as a "molecular staple," preventing the exposure of hydrophobic residues that trigger thermal aggregation.

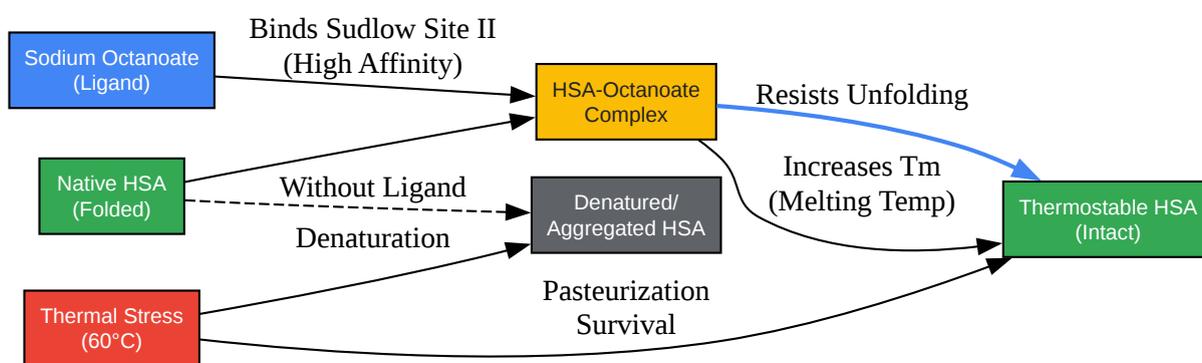


Figure 1: Mechanism of Albumin Stabilization by Sodium Octanoate

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Figure 1: **Sodium Octanoate** acts as a specific ligand, binding to Sudlow Site II to prevent thermal denaturation.

Mechanism of Action: Permeation Enhancement

For drug delivery (e.g., oral peptides), **Sodium Octanoate** is used to transiently breach the intestinal epithelial barrier.

Dual-Action Mechanism

- Paracellular (Tight Junctions): **Sodium Octanoate** modulates Tight Junction (TJ) proteins. It triggers the removal of tricellulin and claudin-5 from the junctional complex, loosening the seal between cells.

- Transcellular (Membrane Fluidization): At higher concentrations, it inserts into the lipid bilayer, increasing fluidity and allowing hydrophilic drugs to pass through the cell.

Expert Insight: While Sodium Caprate (C10) is more potent, **Sodium Octanoate** (C8) is often preferred when a milder surfactant effect is required to balance toxicity vs. permeability.

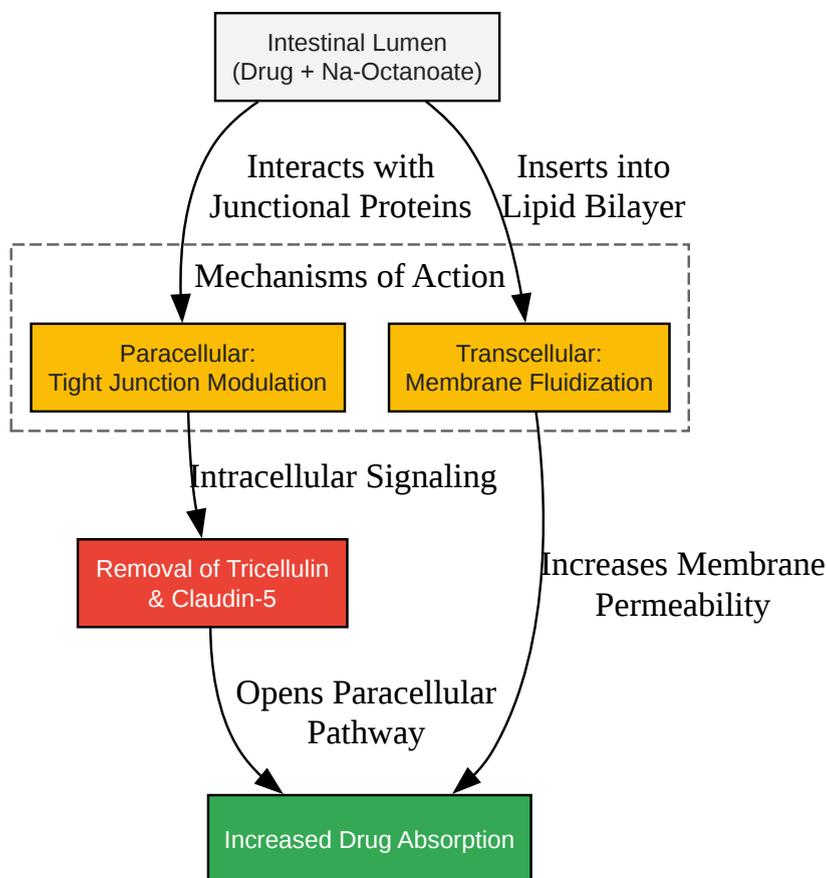


Figure 2: Dual Mechanism of Permeation Enhancement (Paracellular & Transcellular)

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Figure 2: **Sodium Octanoate** enhances absorption via tight junction modulation and membrane fluidization.

Experimental Protocols

Protocol A: Caprylate Precipitation (Plasma Fractionation)

Objective: Purify Albumin by selectively precipitating globulins and impurities from Cohn Fraction IV. Principle: Caprylate stabilizes albumin (keeping it soluble) while the acidic pH and heat denature/precipitate unstable globulins.

Reagents:

- Cohn Fraction IV-1 effluent.
- Sodium Caprylate (solid or 1M stock).
- 1M Acetic Acid / 1M NaOH (for pH adjustment).

Step-by-Step Workflow:

- Preparation: Bring the Fraction IV-1 effluent to 20°C.
- Addition: Add Sodium Caprylate to a final concentration of 10 g/L (approx 60 mM).
 - Note: Ensure slow addition with stirring to prevent local high-concentration shock.
- Adjustment: Adjust pH to 5.4 ± 0.05 using Acetic Acid.
 - Why? This pH is near the isoelectric point of many globulins (causing precipitation) but albumin remains soluble due to Caprylate binding.
- Incubation: Heat to 25–30°C and incubate for 6 hours.
 - Critical Control: Maintain pH 5.4 throughout. Drifting >5.8 solubilizes impurities; <5.2 precipitates albumin.
- Separation: Centrifuge or filter (using diatomaceous earth).
 - Supernatant: Contains Purified Albumin.
 - Pellet: Contains Globulins/Impurities.

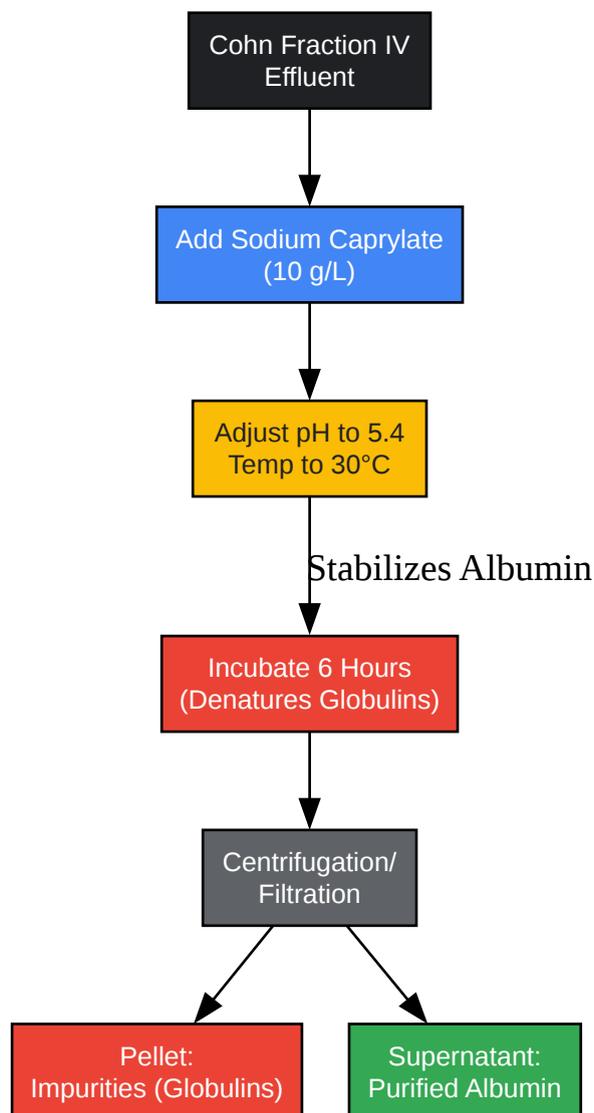


Figure 3: Caprylate Precipitation Workflow for Albumin Purification

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Figure 3: Workflow for selectively precipitating impurities while retaining Albumin.

Protocol B: Albumin Pasteurization Formulation

Objective: Prepare 5-20% HSA solution for heat treatment.

- Ratio: Maintain a molar ratio of Stabilizer : Albumin of at least 5:1.
- Formulation:

- Sodium Caprylate: 4 mM (typical for 5% HSA) to 20 mM.
- N-Acetyltryptophan (NAT): Often used as a co-stabilizer (4 mM).
- Process: Heat at 60°C ± 0.5°C for 10 hours.
- Validation: Assess aggregation via SEC-HPLC. Monomer content should remain >95%.

Safety & Handling

- Toxicity: Low acute toxicity (LD50 > 2000 mg/kg in rabbits).
- Clinical Side Effects: High IV doses can cause "caprylate toxicity" (hypoglycemia, hyperventilation) due to interference with fatty acid metabolism.
- Handling: Hygroscopic powder.[1] Store in a cool, dry place. Irritating to eyes/skin (Xi).

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